

An In-depth Technical Guide on 4-Bromo-5-methylpicolinaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-5-methylpicolinaldehyde

Cat. No.: B592004

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential physicochemical data for **4-Bromo-5-methylpicolinaldehyde**, a heterocyclic organic compound. The information herein is intended to support research and development activities where this molecule is of interest.

Core Physicochemical Data

The fundamental molecular properties of **4-Bromo-5-methylpicolinaldehyde** have been determined and are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Source
Molecular Formula	C ₇ H ₆ BrNO	[1][2][3][4]
Molecular Weight	200.03 g/mol	[2][5]
Monoisotopic Mass	198.96329 Da	[3]

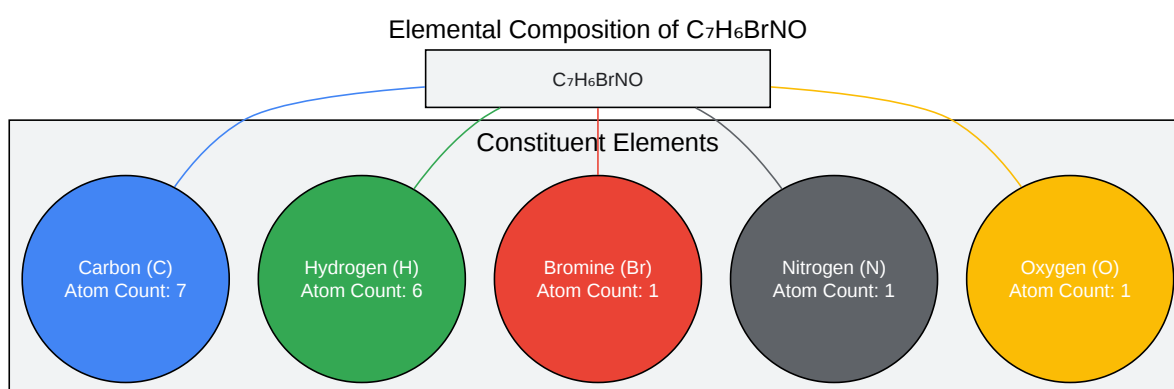
Experimental Protocols

Detailed experimental protocols for the determination of molecular weight, such as mass spectrometry, are standardized procedures and are not detailed here. The provided data is based on computational analysis and information from chemical supplier databases.

Visualizations

Elemental Composition Diagram

The following diagram illustrates the elemental makeup of the **4-Bromo-5-methylpicolinaldehyde** molecule, providing a clear visual representation of its constituent atoms.



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References

- 1. 4-Bromo-5-methylpicolinaldehyde | CymitQuimica [cymitquimica.com]
- 2. 1196157-14-8|4-Bromo-5-methylpicolinaldehyde|BLD Pharm [bldpharm.com]
- 3. PubChemLite - 4-bromo-5-methylpicolinaldehyde (C₇H₆BrNO) [pubchemlite.lcsb.uni.lu]

- 4. lookchem.com [lookchem.com]
- 5. cenmed.com [cenmed.com]
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